

An In-depth Technical Guide to the Physical Properties of Isoamyl Lactate

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Compound of Interest

Compound Name: *Isoamyl lactate*

Cat. No.: *B106790*

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This technical guide provides a comprehensive overview of the key physical properties of **isoamyl lactate**, specifically its density and boiling point. It is intended for researchers, scientists, and professionals in drug development who require accurate and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of the relationships between the properties and their measurement techniques.

Physical Properties of Isoamyl Lactate

Isoamyl lactate, also known as isopentyl lactate, is a carboxylic ester with a mild, sweet, and oily aroma.[1][2] It is a colorless liquid at room temperature.[1] Understanding its physical properties is crucial for its application in various industrial and research settings.

The density and boiling point of **isoamyl lactate** are summarized in the table below. These values have been compiled from various sources to provide a reliable range.

Physical Property	Value	Conditions
Density	0.958 - 0.974 g/cm ³	@ 25.00 °C[3]
0.986 g/cm ³	Not Specified[1][2]	
0.96 g/cm ³	(20/20)	
Boiling Point	202.00 to 203.00 °C	@ 760.00 mm Hg[3]
202.4 °C	@ 760 mmHg[1][2]	
202 °C	Not Specified[4]	

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties such as density and boiling point is fundamental in chemical characterization. The following sections detail generalized experimental protocols for these measurements.

The density of a liquid can be determined using several methods. The choice of method often depends on the required accuracy and the amount of sample available. Common laboratory procedures include the use of a pycnometer or the displacement method.[5]

Protocol using a Pycnometer:

- **Cleaning and Drying:** Thoroughly clean a pycnometer and its stopper with a suitable solvent, followed by distilled water. Dry the pycnometer completely in an oven and allow it to cool to room temperature in a desiccator.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer with its stopper using an analytical balance. Record this mass.
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **isoamyl lactate**, ensuring no air bubbles are trapped. Insert the stopper, allowing the excess liquid to overflow through the capillary. Carefully wipe the outside of the pycnometer dry.
- **Weighing:** Weigh the filled pycnometer and record the mass.

- **Volume Determination:** To determine the exact volume of the pycnometer, repeat the procedure using a liquid of known density, such as deionized water.
- **Calculation:** The density (ρ) of **isoamyl lactate** is calculated using the formula: $\rho = (m_{\text{sample}}) / V$ where m_{sample} is the mass of the **isoamyl lactate** (mass of filled pycnometer - mass of empty pycnometer) and V is the volume of the pycnometer.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6] Distillation is a common and accurate method for determining the boiling point of a volatile liquid.[7]

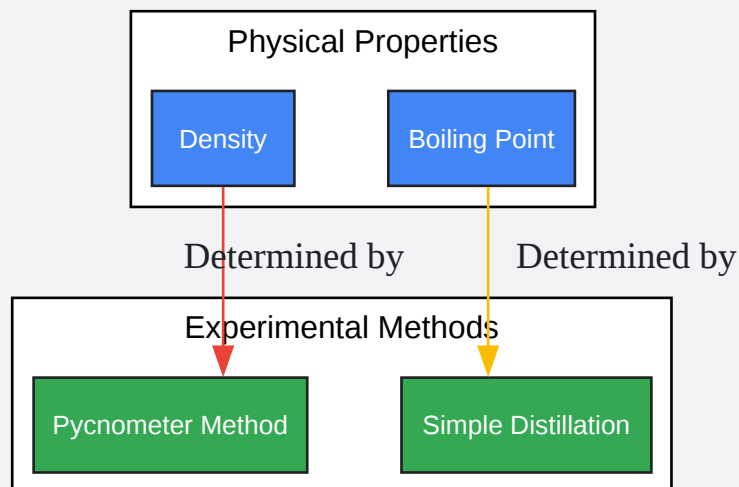
Protocol using Simple Distillation:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a heating mantle or water bath, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Placement:** Place a small volume of **isoamyl lactate** and a few boiling chips into the round-bottom flask.
- **Thermometer Positioning:** Position the thermometer in the distillation head such that the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser.
- **Heating:** Begin heating the flask gently. As the liquid boils, the vapor will rise and enter the condenser.
- **Temperature Reading:** The temperature will rise and then stabilize as the vapor condenses. This stable temperature is the boiling point of the liquid.[7] Record the temperature at which the liquid is actively boiling and condensing.
- **Pressure Correction:** Note the atmospheric pressure during the experiment. If the pressure is not 760 mmHg, a correction may be necessary to determine the normal boiling point.

Visualization of Methodological Relationships

The following diagram illustrates the logical flow from the physical properties of interest to the experimental methods used for their determination.

Relationship between Physical Properties and Determination Methods



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